

Physical and chemical properties of Diethyl 3-oxoheptanedioate

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Compound of Interest

Compound Name: Diethyl 3-oxoheptanedioate

Cat. No.: B1348828

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Diethyl 3-oxoheptanedioate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl 3-oxoheptanedioate, also known as diethyl 3-oxopimelate, is a dicarboxylic acid ester with the molecular formula $C_{11}H_{18}O_5$.^[1] This technical guide provides a detailed overview of its physical and chemical properties, spectroscopic data, and its applications in organic synthesis. While primarily utilized as a versatile building block in the synthesis of more complex molecules, including heterocyclic compounds of potential pharmaceutical interest, its own biological activity and role in signaling pathways are not extensively documented in current literature. This guide summarizes the available quantitative data in structured tables, outlines a general experimental protocol for a common reaction in which it participates, and provides visualizations for key synthetic transformations.

Core Physical and Chemical Properties

Diethyl 3-oxoheptanedioate is a colorless to light yellow, clear liquid at room temperature. Key identifying information and physical properties are summarized in the tables below.

Table 1: Compound Identifiers

Identifier	Value
CAS Number	40420-22-2[1]
Molecular Formula	C ₁₁ H ₁₈ O ₅ [1]
Molecular Weight	230.26 g/mol [1]
IUPAC Name	diethyl 3-oxoheptanedioate[1]
Synonyms	Diethyl 3-oxopimelate, 3-Oxoheptanedioic acid diethyl ester
InChI	InChI=1S/C11H18O5/c1-3-15-10(13)7-5-6-9(12)8-11(14)16-4-2/h3-8H2,1-2H3[1]
SMILES	CCOC(=O)CCCC(=O)CC(=O)OCC[1]

Table 2: Physicochemical Properties

Property	Value	Conditions
Boiling Point	130-132 °C	at 0.5 mmHg[2]
Density	1.084 g/mL	at 25 °C[2]
Refractive Index	1.447	at 20 °C[2]
Flash Point	> 230 °F	
Storage Temperature	2-8°C	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Diethyl 3-oxoheptanedioate**.

Table 3: Spectroscopic Data Summary

Spectroscopy Type	Key Features
^1H NMR	Data available, typically showing signals for the ethyl ester protons and the aliphatic chain. [1]
^{13}C NMR	Data available, indicating the presence of carbonyl carbons (ketone and ester) and aliphatic carbons.
Infrared (IR)	Spectra show characteristic absorptions for C=O stretching (ketone and ester) and C-O stretching. [1]
Mass Spectrometry (MS)	GC-MS data is available, providing information on the fragmentation pattern. [1]

Role in Organic Synthesis

Diethyl 3-oxoheptanedioate serves as a valuable intermediate in organic synthesis, particularly in the construction of heterocyclic and carbocyclic frameworks. Its bifunctional nature, containing both ketone and ester groups, allows for a variety of chemical transformations.

Synthesis of Pyrazole Derivatives

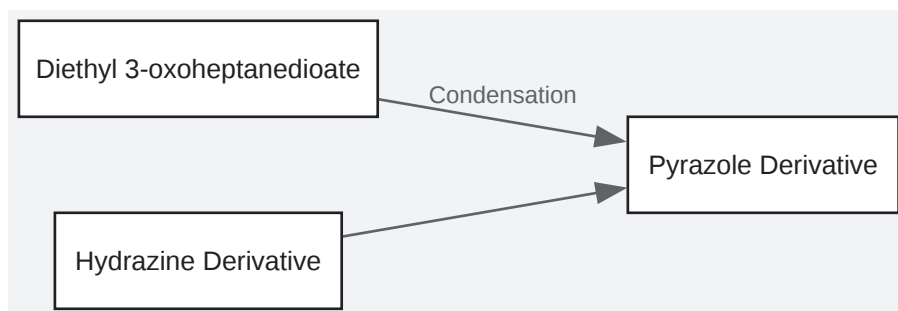
One of the notable applications of **Diethyl 3-oxoheptanedioate** is in the synthesis of pyrazole derivatives. Pyrazoles are a class of heterocyclic compounds that are of significant interest in medicinal chemistry due to their diverse pharmacological activities. The reaction typically involves the condensation of the β -ketoester with a hydrazine derivative.

A general procedure for the synthesis of pyrazole derivatives from a 1,3-dicarbonyl compound, such as **Diethyl 3-oxoheptanedioate**, and a hydrazine is as follows:

- Reaction Setup:** In a round-bottomed flask, dissolve the 1,3-dicarbonyl compound (1.0 mmol) and the chosen hydrazine (1.0 mmol) in a suitable solvent, such as ethanol (10 mL).
- Catalyst Addition:** Add a catalytic amount of an appropriate catalyst (e.g., an acid catalyst) to the mixture.

- Reaction Execution: Stir the reaction mixture at room temperature or under reflux, monitoring the progress of the reaction using thin-layer chromatography (TLC).
- Work-up: Upon completion, remove the catalyst by filtration if it is heterogeneous. Evaporate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography over silica gel to obtain the corresponding pyrazole derivative.

Note: This is a generalized protocol. Specific reaction conditions, such as temperature, reaction time, and the choice of catalyst and solvent, may vary depending on the specific substrates used.

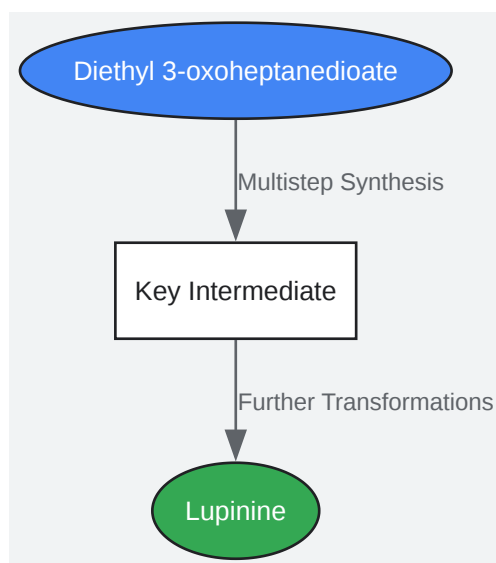


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Synthesis of Pyrazoles from **Diethyl 3-oxoheptanedioate**.

Synthesis of Lupinine

Diethyl 3-oxoheptanedioate has also been utilized as a reactant in the synthesis of lupinine, a quinolizidine alkaloid. This multi-step synthesis highlights the utility of **Diethyl 3-oxoheptanedioate** in constructing complex natural product scaffolds. The specific experimental protocols for this synthesis are often complex and proprietary to the research groups that have developed them.



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Synthetic relationship of **Diethyl 3-oxoheptanedioate** to Lupinine.

Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature did not yield specific information on the direct biological activity or involvement of **Diethyl 3-oxoheptanedioate** in any signaling pathways. Its primary role appears to be that of a synthetic intermediate for the creation of other molecules that may possess biological activity. Therefore, no signaling pathway diagrams can be provided at this time. Researchers interested in the pharmacological potential of this molecule would need to conduct initial biological screenings to explore its activity profile.

Safety and Handling

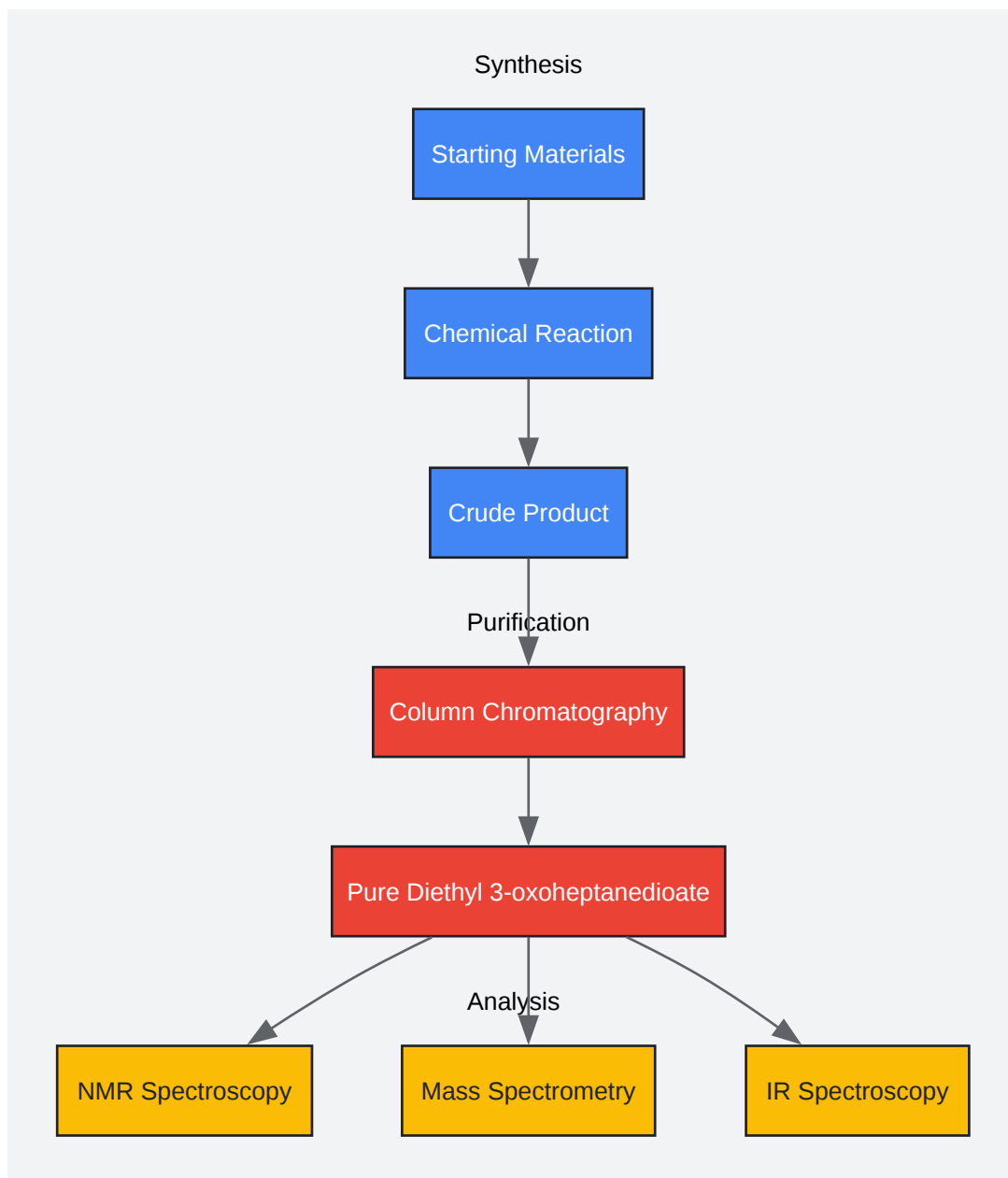
Diethyl 3-oxoheptanedioate is a combustible liquid and should be handled with appropriate care in a laboratory setting.

Table 4: Safety Information

Precaution	Recommendation
Personal Protective Equipment (PPE)	Eyeshields, Gloves[2]
Storage	Store in a well-ventilated place. Keep cool.[3]
Handling	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
Disposal	Dispose of contents/container to an approved waste disposal plant.[3]

Conclusion

Diethyl 3-oxoheptanedioate is a well-characterized organic compound with a primary application as a versatile starting material in organic synthesis. Its physical, chemical, and spectroscopic properties are well-documented. While it is a key component in the synthesis of compounds with potential pharmaceutical applications, such as pyrazoles, its own bioactivity remains an unexplored area. Future research could focus on screening **Diethyl 3-oxoheptanedioate** for various biological activities to uncover any potential therapeutic applications.



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General Experimental Workflow for Synthesis and Analysis.

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References

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